

# bupirimate properties and environmental fate

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## Compound Focus: Bupirimate

CAS No.: 41483-43-6

Cat. No.: S522277

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## Core Chemical & Physical Properties

The table below summarizes the key physical and chemical properties of **bupirimate**, which are fundamental to understanding its environmental behavior [1] [2].

Property	Value	Conditions / Notes
Common Name	Bupirimate	Also known as: Ethirimol sulfamate (relation to metabolite)
IUPAC Name	5-butyl-2-ethylamino-6-methylpyrimidin-4-yl dimethylsulfamate	[1] [2] [3]
Chemical Formula	C <sub>13</sub> H <sub>24</sub> N <sub>4</sub> O <sub>3</sub> S	[1] [2]
Molecular Mass	316.42 g·mol <sup>-1</sup>	[1] [3]
Pesticide Type	Fungicide	Pyrimidine chemical family; FRAC Code 8 [1] [3]
Melting Point	46.9 °C (pure); 40-51 °C (technical)	Technical grade purity ~90% [1] [2]

Property	Value	Conditions / Notes
Water Solubility	13.06 mg/L (moderate)	pH 7, 20°C; value can vary with pH [1]
Vapor Pressure	0.1 mPa	25°C [2]
Octanol-Water Partition Coefficient (Log K <sub>OW</sub> )	3.68 to 3.9 (high)	Indicates potential for bioaccumulation [1] [2]
Henry's Law Constant	$1.44 \times 10^{-3} \text{ Pa m}^3 \text{ mol}^{-1}$	Calculated; indicates low volatility from water [2]

## Environmental Fate and Behavior

**Bupirimate's** behavior and persistence in the environment are summarized in the following table.

Aspect	Key Characteristics
Overall Environmental Fate	Moderate aqueous solubility, low volatility, moderately persistent in soil and aquatic systems [1].
Stability & Degradation	Stable in dilute alkalis; readily hydrolyzed by dilute acids; rapidly decomposed by u.v. irradiation in aqueous solution; unstable in storage >37°C [2].
Soil Fate (Major Pathway)	<b>Major Degradation Product:</b> Ethirimol. <b>Soil DT<sub>50</sub>:</b> 35-90 days in non-sterile soils (pH 5.1-7.3) [2].
Toxicological Profile (Mammals)	<b>Acute Oral LD<sub>50</sub>:</b> >4000 mg/kg (low toxicity). <b>Acute Dermal LD<sub>50</sub>:</b> 4800 mg/kg (rats). Mild eye irritant; slight to mild skin irritant [1] [2].
Ecological Impact	<b>Bees:</b> Non-toxic. <b>Birds:</b> Low acute toxicity. <b>Fish:</b> LC <sub>50</sub> (96 h) for rainbow trout 1.4 mg/L (moderately toxic). <b>Daphnia:</b> LC <sub>50</sub> (48 h) 7.3 mg/L [1] [2].

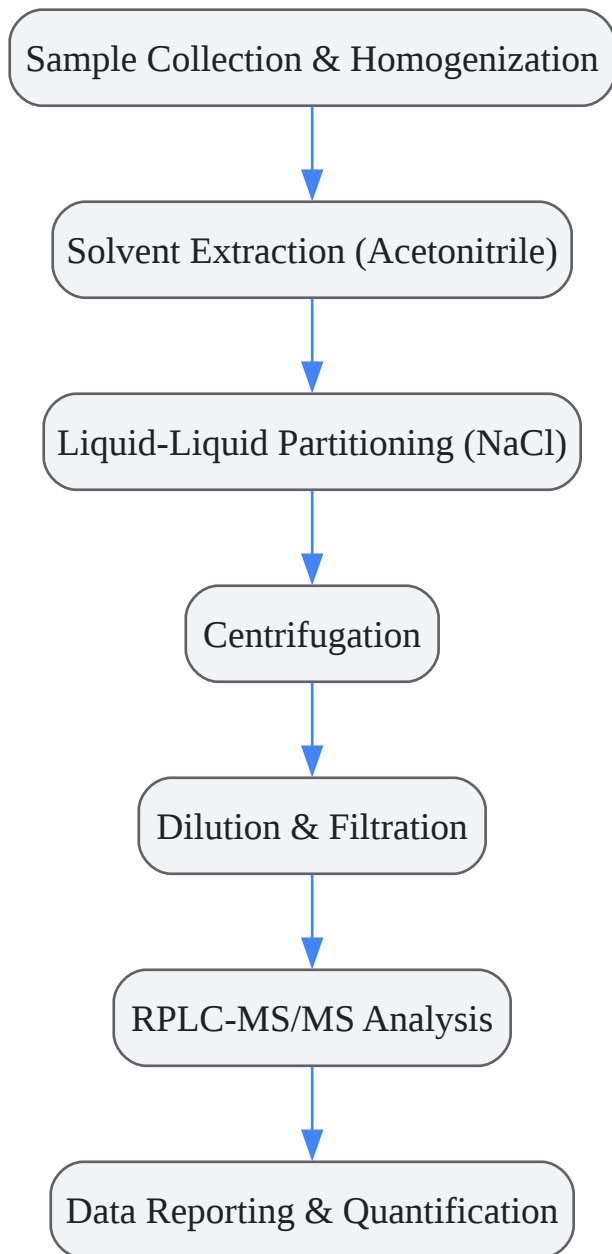
## Analytical and Regulatory Considerations

## Experimental Protocol for Residue Analysis

A modern method for tracing related compounds like ethirimol (**bupirimate's** major metabolite) involves **Reversed-Phase Liquid Chromatography coupled with Tandem Mass Spectrometry (RPLC-MS/MS)** [4].

- **Sample Preparation:** The quick and efficient "QuEChERS" method is suitable. Homogenized samples are extracted with acetonitrile, salted out with sodium chloride, centrifuged, and the supernatant is diluted with water and filtered before analysis [4] [5].
- **Instrumental Analysis (RPLC-MS/MS):**
  - **Chromatography:** Uses a reversed-phase column (e.g., C18). A mobile phase of water with buffers (0.1% formic acid, 5 mmol/L ammonium formate) and organic methanol or acetonitrile is used in a gradient elution to separate compounds [4] [5].
  - **Detection:** Tandem mass spectrometry (MS/MS) provides high sensitivity and selectivity. It detects compounds based on their specific mass-to-charge ratio ( $m/z$ ) and unique fragmentation patterns, allowing for accurate identification and quantification even in complex sample matrices [4].
- **Storage Stability:** For accurate results, studies show that ethirimol remains stable in frozen crop samples (e.g., spinach, cucumber) for at least 112-322 days at  $-20^{\circ}\text{C}$  in the dark [4].

This experimental workflow can be visualized as follows:



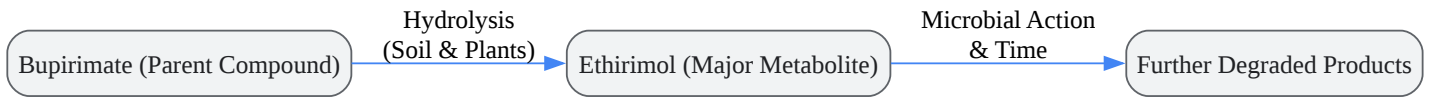
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*Workflow for analyzing **bupirimate** and its metabolites in crop samples.*

## Key Metabolic and Degradation Pathways

The primary degradation pathway of **bupirimate** in the environment involves the hydrolysis of the sulfamate group, leading to its major metabolite, ethirimol [1] [2]. This relationship is critical for risk assessment, as

ethirimol is a compound of toxicological concern and was not approved in the European Union due to health risks [4].



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Primary environmental degradation pathway of **bupirimate**.

## Regulatory Status and Risk Assessment

- **EU Status:** Approved for use; inclusion expiry date is **31/01/2027**. It is not currently a candidate for substitution [1].
- **Risk Assessment Focus:**
  - **Cumulative Risk:** Modern risk assessment models (e.g., Relative Potency Factor - RPF) account for combined exposure to multiple pesticides with similar toxic effects, which can reveal higher risks than traditional models, especially for vulnerable groups like children [5].
  - **Field Bioaccumulation:** Recent studies indicate that pesticide body burdens in aquatic invertebrates can be underestimated by lab-derived models, highlighting the importance of field validation for accurate risk assessment [6].

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